An In-Depth Technical Guide to D-Canaline: Properties, Mechanism, and Applications

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Compound of Interest

Compound Name:	*D-CANALINE*
CAS No.:	*128395-79-9*
Cat. No.:	*B161642*

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This guide provides a comprehensive technical overview of **D-canaline**, a non-proteinogenic amino acid of significant interest to researchers in biochemistry, toxicology, and drug development. We will delve into its fundamental properties, its potent mechanism of action as an enzyme inhibitor, established experimental protocols, and its potential therapeutic applications.

Core Properties and Identification

D-Canaline, the dextrorotatory enantiomer of canaline, is the structural analog of D-ornithine, where the δ-methylene group is replaced by an oxygen atom, classifying it as a 5-oxa-analog.[1] It is a non-proteinogenic amino acid, meaning it is not incorporated into proteins during translation. While much of the biological research has focused on its naturally occurring enantiomer, L-canaline, or the racemic DL-mixture, the fundamental physicochemical properties and the core mechanism of action are applicable to the D-isomer.[2][3] L-canaline is produced in nature from L-canavanine, a compound found in certain legumes like the jack bean (Canavalia ensiformis), through the action of the enzyme arginase.[1][4]

Quantitative data and key identifiers for **D-canaline** are summarized below.

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Property	Value	Source(s)
CAS Number	128395-79-9	[5]
Molecular Formula	$C_4H_{10}N_2O_3$	[1][5][6][7][8][9]
Molecular Weight	134.13 g/mol	[5][7][8][9]
IUPAC Name	(2R)-2-Amino-4-(aminooxy)butanoic acid	Inferred from L-form
Synonyms	O-Amino-D-homoserine	[5]
Related CAS (L-Canaline)	496-93-5	[1][4][6][7][8][9]

Mechanism of Action: Potent Pyridoxal Phosphate Antagonism

The significant biological activity of canaline stems from the unique and highly reactive O-alkyl hydroxylamine (aminooxy) functionality in its side chain.[1] This group is a powerful nucleophile that targets the aldehyde group of pyridoxal-5'-phosphate (PLP), the essential coenzyme for a vast array of vitamin B6-dependent enzymes, including aminotransferases.

The core mechanism involves the rapid formation of a stable oxime through a covalent bond between canaline's aminooxy nitrogen and the aldehyde carbon of PLP.[1][10] This reaction effectively sequesters the coenzyme, leading to potent, and often irreversible, enzyme inactivation.[6][10]

Because of this activity, canaline is classified as a powerful antimetabolite.[10] Its primary intracellular target is ornithine aminotransferase (OAT), which it inhibits at nanomolar to low micromolar concentrations.[1][6] This targeted inhibition disrupts amino acid metabolism and contributes to its broad-spectrum cytotoxicity.

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Figure 1. Mechanism of Enzyme Inactivation by D-Canaline

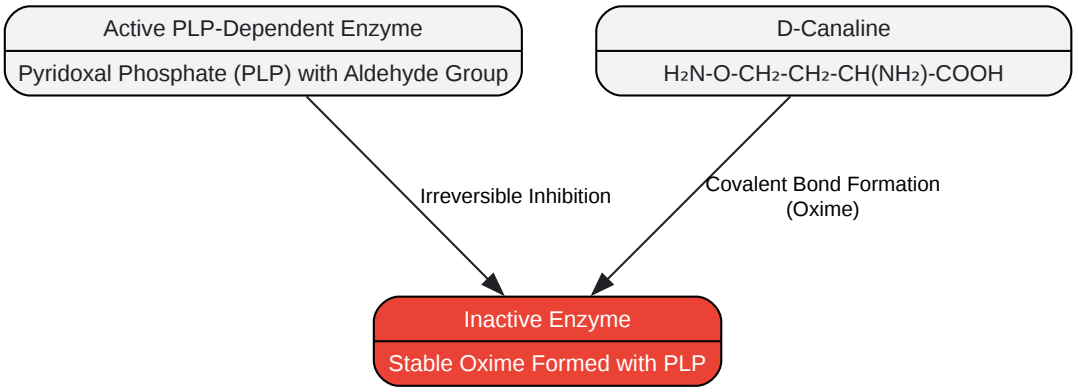

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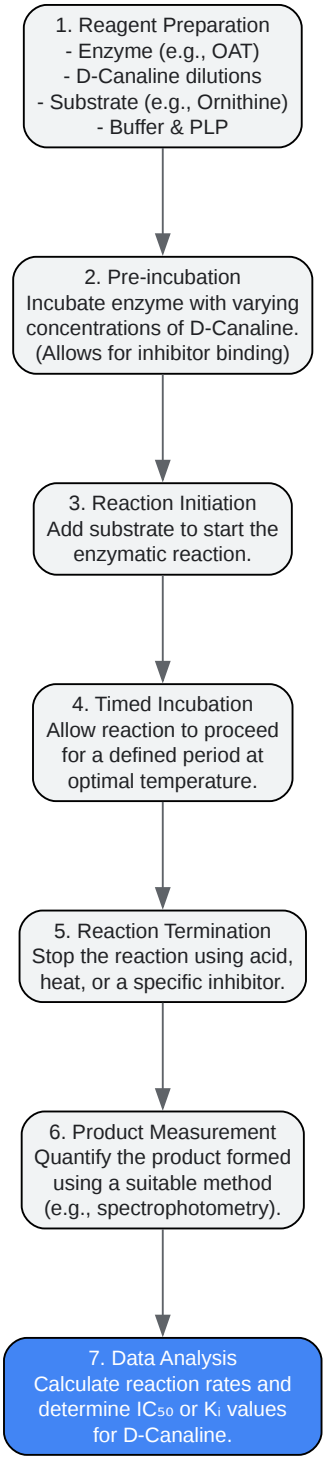
Figure 2. Workflow for D-Canaline Enzyme Inhibition Assay



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Caption: A typical experimental workflow to determine the inhibitory potency of **D-canaline**.

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Applications in Research and Drug Development

D-canaline's potent and specific mechanism of action makes it a valuable tool for both basic research and as a lead compound in drug discovery.

- Enzyme Mechanism Studies: As a powerful inhibitor, it is used to probe the structure and function of PLP-dependent enzymes and to understand their roles in metabolic pathways. [10]* Anticancer Agent: Canaline has demonstrated significant in vitro activity against human pancreatic cancer cells, highlighting its potential as an antineoplastic agent. [10]Its ability to disrupt amino acid metabolism is a promising strategy for targeting rapidly proliferating cancer cells.

- Antiparasitic and Antimicrobial: L-canaline is cytotoxic to a range of organisms, including the malaria parasite Plasmodium falciparum (IC_{50} of 297 nM) and various bacteria. [4][6]This suggests its potential as a template for developing novel anti-infective drugs.

- Insecticide: Canaline is a potent natural insecticide. [1]Larvae fed diets containing canaline exhibit severe developmental defects and high mortality, making its mechanism a point of interest for developing new pest control agents. [1]

Conclusion

D-canaline is a molecule of considerable scientific interest due to its unique aminooxy functionality, which confers potent biological activity. Its well-defined mechanism of action—the irreversible inactivation of PLP-dependent enzymes—makes it an invaluable tool for biochemical research. Furthermore, its demonstrated efficacy as an anticancer, antiparasitic, and insecticidal agent provides a strong foundation for its exploration in drug development and agrochemical research. Understanding its properties and the experimental protocols for its use is essential for any scientist looking to leverage this powerful antimetabolite.

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